

Application Notes and Protocols: Diisopropylamine as a Catalyst in Chemical Reactions

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Compound of Interest

Compound Name: Diisopropylamine

Cat. No.: B044863

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Diisopropylamine (DIPA) is a secondary amine that serves as a versatile and sterically hindered base catalyst in a variety of organic reactions. Its bulky isopropyl groups make it a non-nucleophilic base, which is advantageous in reactions where nucleophilic addition of the amine is an undesired side reaction. These application notes provide an overview of the catalytic applications of **diisopropylamine**, complete with detailed experimental protocols and quantitative data.

Oxidative Coupling of Thiols to Disulfides

Diisopropylamine can act as an effective catalyst for the oxidative coupling of aryl thiols to their corresponding disulfides using atmospheric oxygen as the oxidant. This method is notable for its mild, metal-free, and environmentally friendly conditions.

Mechanism of Catalysis:

The reaction is thought to proceed through the formation of a thiolate anion by the basic **diisopropylamine**. This is followed by oxidation, potentially involving a radical mechanism, to form the disulfide bond.

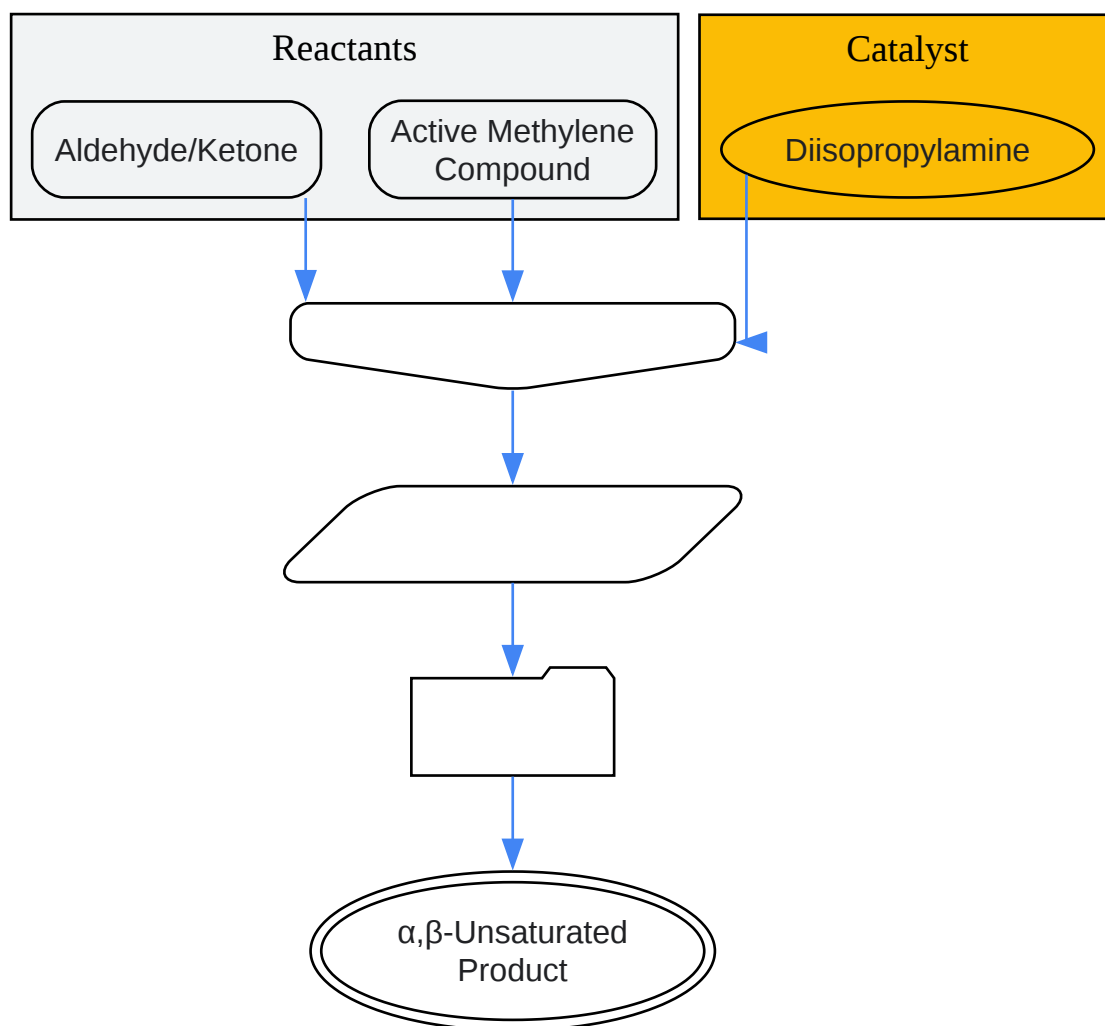
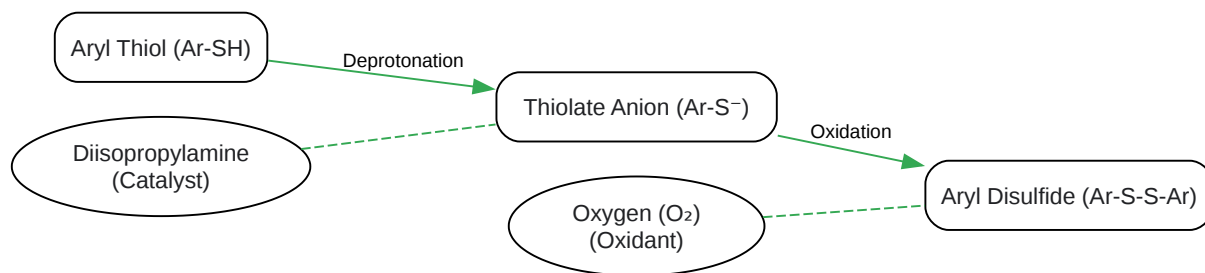
Experimental Protocol:

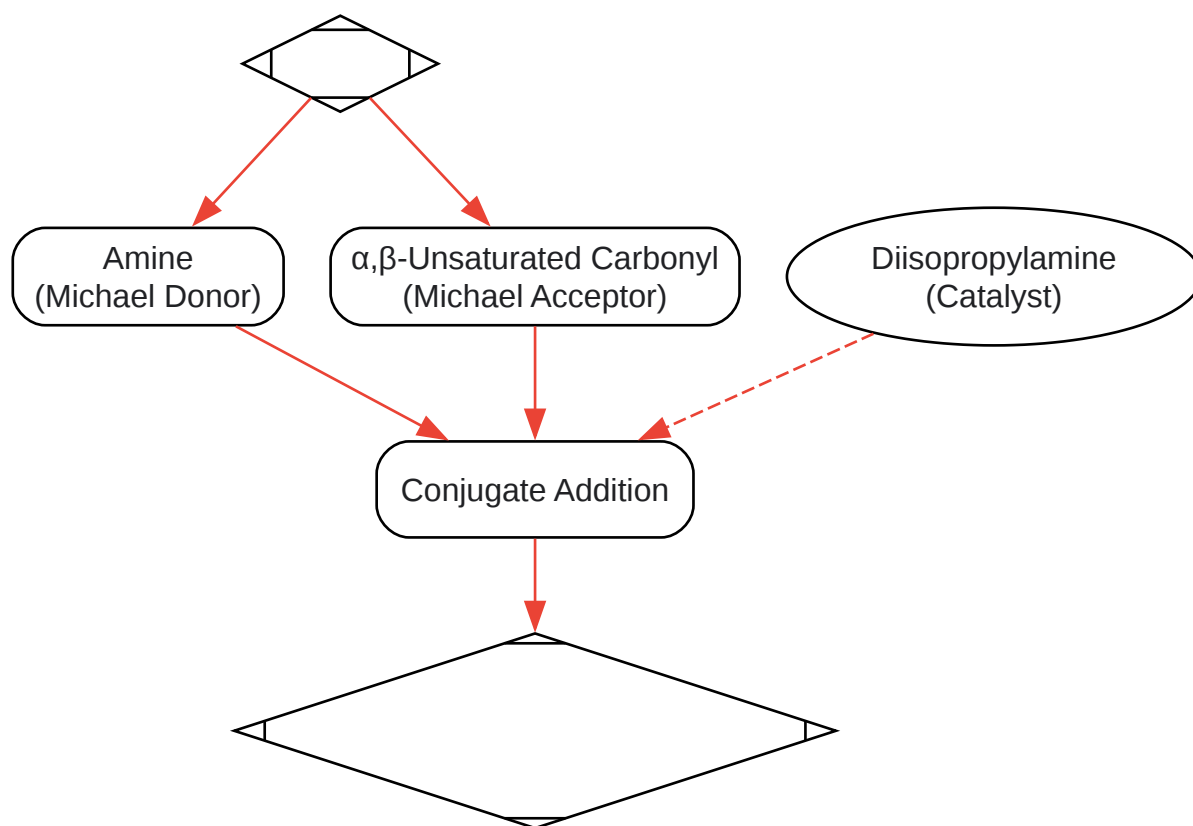
- To a solution of the aryl thiol (1.0 mmol) in acetonitrile (5 mL) in a round-bottom flask, add **diisopropylamine** (0.1 mmol, 10 mol%).
- Stir the reaction mixture vigorously at room temperature under an air atmosphere.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, concentrate the reaction mixture under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford the corresponding disulfide.

Quantitative Data:

Entry	Aryl Thiol	Catalyst Loading (mol%)	Time (h)	Yield (%)
1	Thiophenol	10	6	98
2	4-Methylthiophenol	10	6	95
3	4-Methoxythiophenol	10	8	92
4	4-Chlorothiophenol	10	5	99
5	2-Naphthalenethiol	10	7	96

Logical Relationship of Oxidative Coupling of Thiols





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